

# A Technical Guide to the Synthesis and Chemical Characterization of Calcium Lactate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lactate (calcium)

Cat. No.: B10855157

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the synthesis and comprehensive chemical characterization of calcium lactate ( $\text{C}_6\text{H}_{10}\text{CaO}_6$ ), a widely used calcium salt in the pharmaceutical and food industries. Sourced from the neutralization of lactic acid, it is valued for its high bioavailability.<sup>[1][2][3][4]</sup> This document outlines detailed experimental protocols, presents key quantitative data in a structured format, and includes workflow diagrams to elucidate the synthesis and analysis processes.

## Synthesis of Calcium Lactate

Calcium lactate is commercially and laboratorially prepared through the reaction of lactic acid with a calcium source, most commonly calcium carbonate ( $\text{CaCO}_3$ ) or calcium hydroxide ( $\text{Ca(OH)}_2$ ).<sup>[5][6]</sup> The reaction results in the formation of calcium lactate, water, and carbon dioxide (when using calcium carbonate).

Chemical Reaction:  $2 \text{C}_3\text{H}_6\text{O}_3 + \text{CaCO}_3 \rightarrow \text{C}_6\text{H}_{10}\text{CaO}_6 + \text{H}_2\text{O} + \text{CO}_2$

This protocol describes a common laboratory-scale synthesis using lactic acid and calcium carbonate.<sup>[7][8]</sup>

Materials:

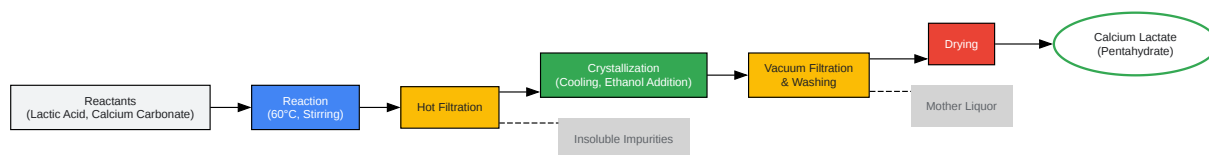
- Lactic Acid (e.g., 85-90% solution)

- Calcium Carbonate (powder)
- Deionized Water
- Ethanol (for crystallization/washing)
- Beakers, magnetic stirrer, heating mantle, filtration apparatus (e.g., Büchner funnel), pH meter.

#### Procedure:

- **Reactant Preparation:** In a beaker, dilute the lactic acid solution with deionized water. A typical starting concentration is around 2.0 M.<sup>[7]</sup>
- **Reaction:** While stirring continuously with a magnetic stirrer, slowly add powdered calcium carbonate to the lactic acid solution. The molar ratio of lactic acid to calcium carbonate should be approximately 2:1.<sup>[8]</sup>
- **Temperature Control:** Maintain the reaction temperature at approximately 30-60°C.<sup>[7][8]</sup> An optimal temperature around 60°C has been noted to improve yield.<sup>[7]</sup> The reaction is typically complete within 10-15 minutes.<sup>[6][8]</sup>
- **Filtration:** After the reaction ceases (indicated by the end of CO<sub>2</sub> effervescence), filter the hot solution to remove any unreacted calcium carbonate or other insoluble impurities.
- **Crystallization:** Cool the filtrate to induce crystallization. To enhance precipitation, ethanol can be added to the solution.<sup>[8]</sup> Allow the solution to stand at a cool temperature (e.g., 10-20°C) for several hours to maximize crystal formation.<sup>[8]</sup>
- **Isolation and Washing:** Collect the calcium lactate crystals by vacuum filtration. Wash the crystals with a small amount of cold ethanol to remove soluble impurities.
- **Drying:** Dry the purified crystals in an oven at a controlled temperature. Note that the common pentahydrate form loses water between 35 and 135°C.<sup>[5]</sup>

The following diagram illustrates the logical flow of the synthesis and purification process.



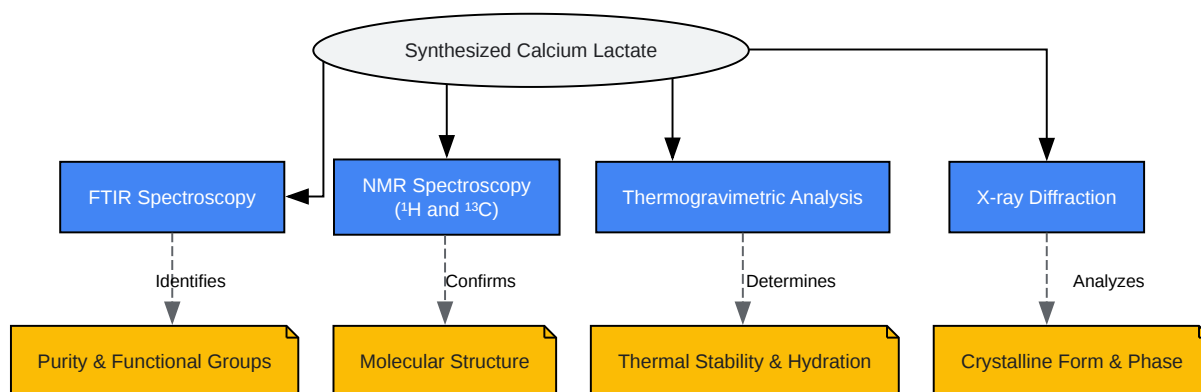
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of calcium lactate.

## Chemical Characterization

Thorough characterization is essential to confirm the identity, purity, and crystalline form of the synthesized calcium lactate. Key analytical techniques include Fourier-Transform Infrared Spectroscopy (FTIR), Nuclear Magnetic Resonance (NMR), Thermogravimetric Analysis (TGA), and X-ray Diffraction (XRD).

This diagram outlines the logical sequence for characterizing the synthesized product.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the chemical characterization of calcium lactate.

### A. Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To identify characteristic functional groups and confirm the lactate structure.
- Methodology: A small amount of the dried calcium lactate powder is mixed with potassium bromide (KBr) and pressed into a pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used. The sample is scanned over a range of approximately 4000-400  $\text{cm}^{-1}$ .
- Data Interpretation: The resulting spectrum is compared with reference spectra.

#### B. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the molecular structure by analyzing the chemical environment of protons ( $^1\text{H}$  NMR) and carbon atoms ( $^{13}\text{C}$  NMR).
- Methodology: The calcium lactate sample is dissolved in a suitable deuterated solvent, typically deuterium oxide ( $\text{D}_2\text{O}$ ). The solution is placed in an NMR tube and analyzed using an NMR spectrometer.
- Data Interpretation: The chemical shifts ( $\delta$ ), peak multiplicities, and integration values are analyzed to confirm the structure of the lactate anion.

#### C. Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability and the amount of water of hydration.
- Methodology: A small, accurately weighed sample of calcium lactate is placed in the TGA furnace. The sample is heated at a constant rate (e.g.,  $10^\circ\text{C}/\text{min}$ ) under a controlled atmosphere (e.g., nitrogen).<sup>[9][10]</sup> The mass of the sample is recorded as a function of temperature.
- Data Interpretation: The TGA curve shows mass loss at specific temperatures, corresponding to dehydration and decomposition.

#### D. X-ray Diffraction (XRD)

- Objective: To identify the crystalline phase and structure of the calcium lactate. This technique is crucial for differentiating between anhydrous and hydrated forms, as well as

different enantiomeric variants (L-lactate vs. DL-lactate).[11][12]

- **Methodology:** A powdered sample of the synthesized calcium lactate is evenly spread on a sample holder. The sample is irradiated with monochromatic X-rays, and the diffraction pattern is recorded over a range of  $2\theta$  angles.
- **Data Interpretation:** The resulting diffractogram, with its characteristic peaks at specific  $2\theta$  angles, serves as a "fingerprint" for the crystalline solid.[13] This pattern is compared to reference patterns from databases (e.g., ICDD) to confirm the phase.[12]

## Quantitative Data Summary

The following tables summarize typical quantitative data obtained from the characterization of calcium lactate pentahydrate.

Table 1: Physicochemical Properties of Calcium Lactate Pentahydrate

Property	Value	Reference
<b>Molecular Formula</b>	<b><math>\text{C}_6\text{H}_{10}\text{CaO}_6 \cdot 5\text{H}_2\text{O}</math></b>	<b>[5]</b>
Molar Mass	308.30 g/mol	[5]
Appearance	White crystalline powder	[5]
Solubility in Water	6.7 g/100 mL (25°C)	[5]

| pH (1 in 20 soln) | 6.0 - 8.0 |[14] |

Table 2: Key Spectroscopic and Thermal Data for Calcium Lactate

Analysis Technique	Parameter	Typical Value / Observation	Reference
FTIR	O-H Stretch (water & alcohol)	Broad band, ~3000-3500 $\text{cm}^{-1}$	[15][16]
	C=O Stretch (carboxylate)	Strong band, ~1500-1750 $\text{cm}^{-1}$	[10][16]
	C-H Bending	~1300-1400 $\text{cm}^{-1}$	[10][16]
$^1\text{H}$ NMR (in $\text{D}_2\text{O}$ )	-CH <sub>3</sub> (doublet)	~1.3 ppm	[17][18]
	-CH- (quartet)	~4.1 ppm	[17][18]
TGA	Dehydration (loss of 5 H <sub>2</sub> O)	Onset ~35-135°C	[5][9]
	Decomposition of Anhydrous Salt	Onset ~200-240°C	[10][19]
XRD (2θ)	Major Diffraction Peaks	Varies with form (L vs DL)	[11][12][20]
	L-Lactate Pentahydrate	Distinct peaks different from DL-form	[11][12]

| | DL-Lactate Pentahydrate | Corresponds to ICDD card 00-029-1596 |[12] |

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Calcium Lactate | C<sub>6</sub>H<sub>10</sub>CaO<sub>6</sub> | CID 13144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]

- 4. [wjpsronline.com](https://wjpsronline.com) [[wjpsronline.com](https://wjpsronline.com)]
- 5. Calcium lactate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 6. Calcium lactate synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- 7. [PDF] A Study on the Synthesis of Calcium Lactate Using Precipitated Calcium Carbonate | Semantic Scholar [[semanticscholar.org](https://semanticscholar.org)]
- 8. CN104230700A - Production process for preparing calcium lactate through one-step synthesis method - Google Patents [[patents.google.com](https://patents.google.com)]
- 9. [tandfonline.com](https://tandfonline.com) [[tandfonline.com](https://tandfonline.com)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. Powder X-ray diffraction can differentiate between enantiomeric variants of calcium lactate pentahydrate crystal in cheese - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. Application of X-Ray Powder Diffraction for Analysis of Selected Dietary Supplements Containing Magnesium and Calcium - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 14. [fao.org](https://fao.org) [[fao.org](https://fao.org)]
- 15. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 16. [rjpbcs.com](https://rjpbcs.com) [[rjpbcs.com](https://rjpbcs.com)]
- 17. Calcium lactate(814-80-2) <sup>1</sup>H NMR spectrum [[chemicalbook.com](https://chemicalbook.com)]
- 18. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 19. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 20. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [A Technical Guide to the Synthesis and Chemical Characterization of Calcium Lactate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10855157#synthesis-and-chemical-characterization-of-calcium-lactate-for-research>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)